

An In-depth Technical Guide to 4-Nitrobenzophenone: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Nitrobenzophenone

Cat. No.: B109985

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitrobenzophenone is an organic compound featuring a benzophenone core substituted with a nitro group at the para position of one of the phenyl rings.^[1] This compound is a yellow crystalline solid.^[1] It is of significant interest in various fields of chemistry and drug development due to its versatile reactivity and photochemical properties. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications.

Chemical Structure and Identifiers

The structure of **4-Nitrobenzophenone** consists of a central carbonyl group bonded to two phenyl rings, one of which is substituted with a nitro group in the para position.

Caption: Chemical structure of **4-Nitrobenzophenone**.

Quantitative Data: Identifiers

Identifier	Value
IUPAC Name	(4-nitrophenyl)(phenyl)methanone[2]
CAS Number	1144-74-7[1][2][3][4][5][6][7]
Molecular Formula	C ₁₃ H ₉ NO ₃ [1][2][3][6][7][8]
Molecular Weight	227.22 g/mol [2][3][5]
SMILES	<chem>C1=CC=C(C=C1)C(=O)C2=CC=C(C=C2)N(=O)=O</chem> [1]
InChI	InChI=1S/C13H9NO3/c15-13(10-4-2-1-3-5-10)11-6-8-12(9-7-11)14(16)17/h1-9H[1][3][5][7][9]
InChIKey	ZYMCBJWUWHHVRX-UHFFFAOYSA-N[1][2][5][7][9]
EC Number	214-542-2[5]
Beilstein/REAXYS	1912753[5]

Physicochemical Properties

4-Nitrobenzophenone is a yellow to light brown crystalline powder.[3][4] It is moderately soluble in organic solvents like ethanol and acetone and has low solubility in water.[1]

Quantitative Data: Physicochemical Properties

Property	Value
Appearance	Yellow to light brown crystalline powder[3][4]
Melting Point	136-138 °C[3][4][5][8][10]
Boiling Point	~368.92 °C (estimate)[3]
Density	~1.406 g/cm ³ [3]
Flash Point	Not applicable[5]
Storage Temperature	Below +30°C[3][4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Nitrobenzophenone**.

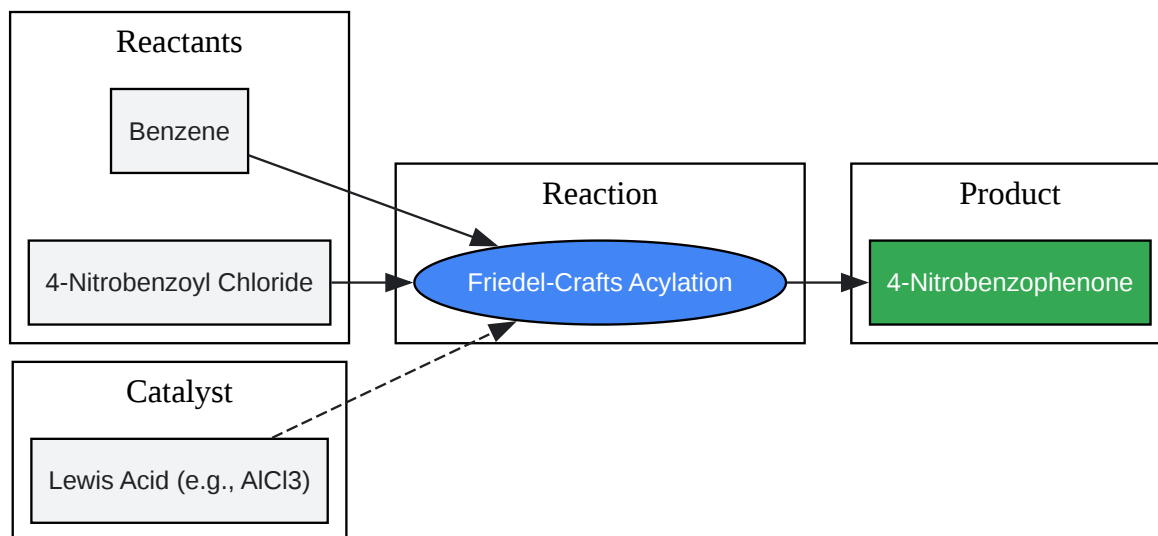
Spectroscopic Technique	Key Features
^1H NMR	Spectra available for this compound. [9]
^{13}C NMR	Spectra available for this compound. [9]
IR	Spectra available for this compound. [7] [9] [11]
Mass Spectrometry	Spectra available for this compound. [7] [9]
UV-Vis	Spectra available for this compound. [12]

Synthesis and Reactivity

The presence of the nitro group influences the reactivity of **4-Nitrobenzophenone**, enabling various chemical modifications.[\[1\]](#)

Synthesis

A common method for synthesizing benzophenone derivatives is through Friedel-Crafts acylation.[\[13\]](#) For **4-Nitrobenzophenone**, this would typically involve the reaction of a 4-nitrobenzoyl derivative with benzene in the presence of a Lewis acid catalyst. Another patented method involves the reaction of 4-chloronitrobenzene with aryl acetate in an organic solvent with a base.[\[14\]](#)[\[15\]](#)



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Caption: Conceptual workflow for the synthesis of **4-Nitrobenzophenone**.

Reactivity

The nitro group can be reduced to an amine, opening pathways to a variety of amino-functionalized compounds.^[13] The benzophenone core is known for its photoreactivity, which can be fine-tuned by substituents like the nitro group for applications as a photoinitiator.^{[1][13]}

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the carbon-hydrogen framework of the molecule.
- Methodology: A sample is dissolved in a deuterated solvent (e.g., CDCl₃). ¹H and ¹³C NMR spectra are recorded on a spectrometer. Chemical shifts (δ) are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane).

Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.

- **Methodology:** An IR spectrum is obtained using an FTIR spectrometer. The sample can be analyzed as a solid (e.g., using a KBr pellet or ATR). Characteristic absorption bands indicate the presence of specific functional groups, such as the carbonyl (C=O) and nitro (NO₂) groups.

Mass Spectrometry (MS)

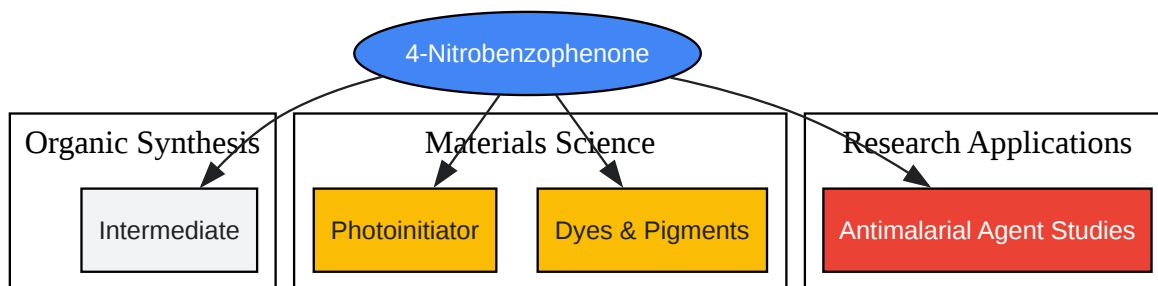
- **Objective:** To determine the molecular weight and fragmentation pattern of the molecule.
- **Methodology:** A sample is ionized (e.g., by electron ionization), and the mass-to-charge ratio (m/z) of the resulting ions is measured. The molecular ion peak confirms the molecular weight.

Ultraviolet-Visible (UV-Vis) Spectroscopy

- **Objective:** To study the electronic transitions within the molecule.
- **Methodology:** A solution of the compound in a suitable solvent (e.g., ethanol) is prepared. The absorbance is measured over a range of wavelengths in the UV and visible regions.

Applications

4-Nitrobenzophenone serves as a valuable intermediate in organic synthesis and has several industrial applications.



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Caption: Key applications of **4-Nitrobenzophenone**.

- Organic Synthesis: It is a key intermediate for constructing more complex organic molecules and heterocyclic compounds.[3][4][13]
- Photoinitiator: Due to its ability to absorb ultraviolet light, it is used as a photoinitiator in polymer chemistry.[1][13]
- Dyes and Pigments: It serves as a precursor in the production of dyes and pigments.[1]
- Pharmaceutical Research: **4-Nitrobenzophenone** is used in the quantitative structure-activity relationship analysis of benzophenone derivatives as potential antimalarial agents.[3][4]

Safety and Handling

As with many nitro compounds, **4-Nitrobenzophenone** should be handled with care due to potential toxicity.[1]

- General Precautions: Avoid contact with skin and eyes.[10] Do not ingest.[10] Use in a well-ventilated area.[16]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety goggles.[10][16] In case of dust, a particle filter respirator is recommended.[10]
- Storage: Keep in a dry, cool, and well-ventilated place in a tightly closed container.[10]
- Incompatible Materials: Strong oxidizing agents and strong bases.[10]
- Fire Safety: Use water spray, carbon dioxide, dry chemical, or alcohol-resistant foam to extinguish fires.[10] Thermal decomposition can produce nitrogen oxides, carbon monoxide, and carbon dioxide.[10]

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